

A Comprehensive Technical Guide to Basic Brown 16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic brown 16

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, chemical properties, and analytical methodologies for **Basic Brown 16** (C.I. 12250), a synthetic organic compound classified as a cationic monoazo dye.^{[1][2]} Primarily utilized in the cosmetics industry as a direct hair colorant, its chemical properties and interactions are of significant interest to researchers in materials science and environmental chemistry.^{[3][4]}

Core Molecular and Chemical Data

Basic Brown 16 is recognized for its efficacy in dyeing negatively charged fibers, a characteristic attributed to its cationic nature.^[4] The following table summarizes its key quantitative and identifying information.

Property	Data	Reference(s)
Molecular Formula	C ₁₉ H ₂₁ ClN ₄ O	[1][2][5][6]
Molecular Weight	356.85 g/mol	[2][6][7]
IUPAC Name	8-[(E)-(4-aminophenyl)diazenyl]-7-hydroxy-N,N,N-trimethyl-2-naphthalenaminium chloride	[7]
CAS Registry Number	26381-41-9	[1][2][6][7]
Synonyms	C.I. Basic Brown 16, C.I. 12250, Arianor Mahogany	[2][8]
Appearance	Dark green to black solid powder	[3][4]
Melting Point	169-175 °C	[3][4]
Solubility	Water: > 100 g/L; Ethanol: 10-100 g/L	[3]

Molecular Structure

Basic Brown 16 is a single azo class dye.[2] Its structure features a trimethylammonium group, which imparts a positive charge, making it a cationic dye. The molecule also contains an azo group (-N=N-) linking a substituted naphthalene ring system to a p-phenylenediamine moiety.

Experimental Protocols

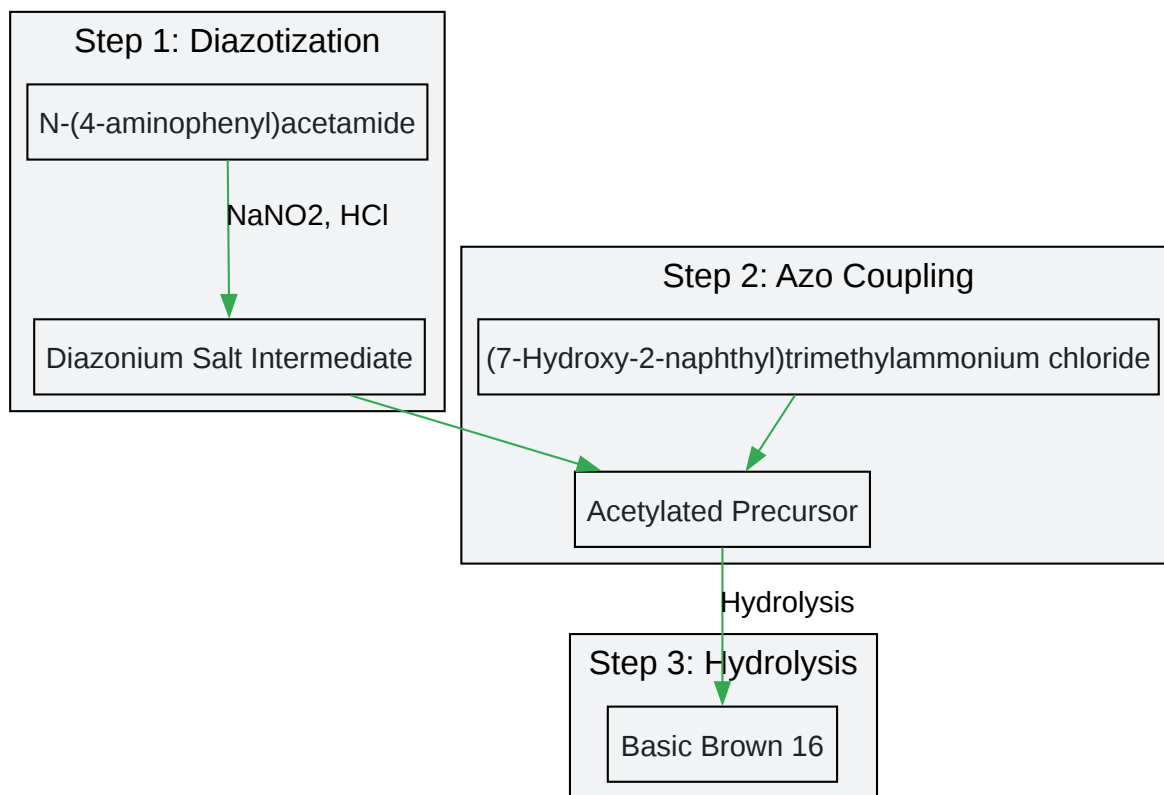
The following sections detail the methodologies for the synthesis and analysis of **Basic Brown 16**.

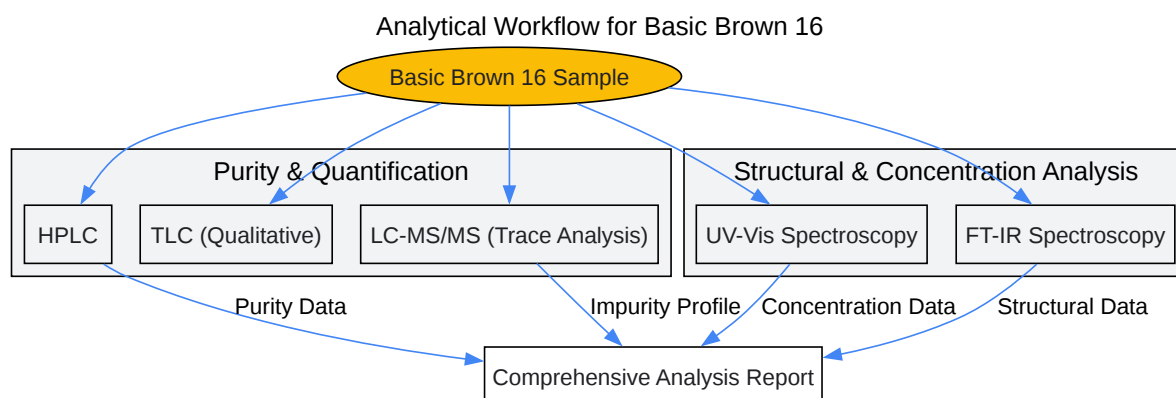
Synthesis Protocol

The manufacturing process for **Basic Brown 16** involves a multi-step chemical synthesis.[2][9] The primary method is an azo coupling reaction followed by hydrolysis.

- **Diazotization:** The process begins with the diazotization of N-(4-aminophenyl)acetamide. This involves treating the primary aromatic amine with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with (7-Hydroxy-2-naphthyl)trimethylammonium chloride in a coupling reaction. This electrophilic aromatic substitution reaction forms the characteristic azo bond and links the two aromatic systems.
- **Hydrolysis:** The final step is the hydrolysis of the acetyl group from the acetamide moiety to yield the primary amine of the final **Basic Brown 16** molecule.^{[2][9]}

Synthesis Workflow of Basic Brown 16





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Basic Brown 16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008369#basic-brown-16-molecular-structure-and-formula]

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